

Application Note: Comprehensive Characterization of 4-(2-Methylphenoxy)-1-butanol

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Compound of Interest

Compound Name: 4-(2-Methylphenoxy)-1-butanol

CAS No.: 60222-63-1

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Abstract and Scope

This technical guide provides a detailed framework for the analytical characterization of **4-(2-Methylphenoxy)-1-butanol**, an organic intermediate with potential applications in pharmaceutical synthesis and specialty chemical manufacturing. The structural complexity of this molecule, featuring a primary alcohol, an ether linkage, and a substituted aromatic ring, necessitates a multi-faceted analytical strategy to confirm its identity, structure, and purity. This document outlines field-proven protocols for chromatographic and spectroscopic techniques, explaining the causality behind methodological choices. We present detailed workflows for Gas Chromatography (GC) coupled with Mass Spectrometry (MS) and Flame Ionization Detection (FID), High-Performance Liquid Chromatography (HPLC) with UV detection, and comprehensive spectroscopic analysis using Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy. The protocols are designed to be self-validating, ensuring robust and reliable data for researchers, scientists, and drug development professionals.

Introduction: The Analytical Imperative

4-(2-Methylphenoxy)-1-butanol ($C_{11}H_{16}O_2$) is a bifunctional molecule whose utility is intrinsically linked to its purity and structural integrity. Impurities, whether starting materials, by-products, or isomers, can significantly impact reaction yields, biological activity, and the safety profile of downstream products. Therefore, a rigorous analytical characterization is not merely a quality control step but a foundational component of its scientific and commercial application. The methods described herein are chosen for their complementary nature, providing a holistic view of the analyte, from its bulk purity to the fine details of its molecular architecture.

Chromatographic Purity and Identity Assessment

Chromatographic techniques are indispensable for separating the target compound from a complex matrix, allowing for accurate purity determination and identification. The choice between gas and liquid chromatography is dictated by the analyte's volatility and thermal stability.

Gas Chromatography (GC-FID/MS)

Expertise & Experience: Due to its butanol-ether structure, **4-(2-Methylphenoxy)-1-butanol** is sufficiently volatile and thermally stable for GC analysis. This method is ideal for detecting volatile impurities and providing a high-resolution separation. A GC-MS configuration is the gold standard for identity confirmation, as the mass spectrometer provides fragmentation data that acts as a molecular fingerprint.^{[1][2]} For quantitative purity analysis, a GC-FID is often preferred due to its wide linear range and robustness.^{[3][4]}

Experimental Protocol: GC-MS/FID Analysis

- **Sample Preparation:** Prepare a 1 mg/mL solution of **4-(2-Methylphenoxy)-1-butanol** in a suitable solvent such as Dichloromethane or Ethyl Acetate.
- **Instrumentation:** Utilize a standard GC system equipped with a split/splitless injector and either a Mass Spectrometer or Flame Ionization Detector.^[5]
- **Injection:** Inject 1 μ L of the sample. A split injection (e.g., 50:1 ratio) is recommended to prevent column overload and ensure sharp peaks.^[3]

- **Data Acquisition & Analysis:** For GC-FID, calculate purity based on the relative peak area of the main analyte versus the total area of all peaks. For GC-MS, compare the acquired mass spectrum against a reference or interpret the fragmentation pattern to confirm identity.[\[6\]](#)

Table 1: Recommended GC-MS/FID Parameters

Parameter	Recommended Setting	Rationale
Column	Mid-polarity (e.g., DB-1701 or similar) or Wax-based (e.g., MXT-WAX), 30 m x 0.25 mm ID, 0.25 µm film	The phenyl and ether groups impart polarity, making a mid-polarity or polar column ideal for good peak shape and resolution from potential isomers. [3] [6]
Carrier Gas	Helium or Hydrogen	Standard carrier gases providing good efficiency.
Flow Rate	1.0 - 1.5 mL/min (constant flow)	Optimal for balancing analysis time and separation efficiency.
Oven Program	Initial: 80°C (hold 2 min), Ramp: 15°C/min to 280°C, Hold: 5 min	A temperature ramp is crucial for eluting both volatile and potential higher-boiling point impurities within a reasonable timeframe. [7]
Injector Temp.	250°C	Ensures rapid and complete vaporization of the analyte without thermal degradation.
Detector Temp.	MS Transfer Line: 280°C, FID: 300°C	Prevents condensation of the analyte and ensures a stable detector signal.
MS Mode	Electron Ionization (EI) at 70 eV, Scan Range: 40-400 m/z	Standard EI energy provides reproducible fragmentation patterns for library matching and structural elucidation. [8]

Trustworthiness - Self-Validating Data: The combination of retention time (from both FID and MS) and the unique mass spectrum provides two orthogonal data points for identity confirmation. The fragmentation pattern, detailed in Table 6, should be consistent across analyses.

High-Performance Liquid Chromatography (HPLC-UV)

Expertise & Experience: Reversed-phase HPLC is a powerful complementary technique, particularly for analyzing non-volatile impurities or for assays in formulation studies. The presence of the methylphenoxy group provides a strong chromophore, making UV detection highly suitable.^[9] A C18 column is a robust starting point, though a Phenyl-Hexyl column may offer alternative selectivity due to potential pi-pi interactions with the aromatic ring.^[10]

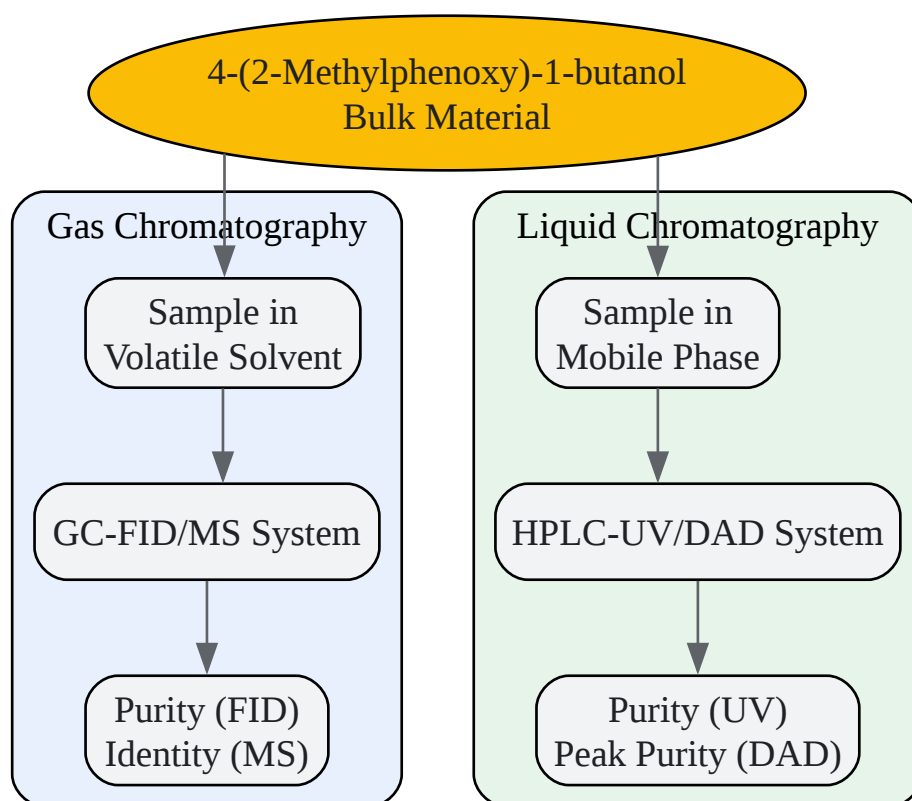
Experimental Protocol: RP-HPLC Analysis

- Sample Preparation: Prepare a 0.5 mg/mL solution of **4-(2-Methylphenoxy)-1-butanol** in the mobile phase. Filter through a 0.45 µm syringe filter prior to injection.^[11]
- Instrumentation: A standard HPLC or UHPLC system with a UV/Vis or Diode Array Detector (DAD).
- Method: Run the analysis using the isocratic conditions outlined below.
- Data Acquisition & Analysis: Identify the main peak by its retention time. Purity is determined by area normalization. A DAD detector can be used to assess peak purity by comparing spectra across the peak.

Table 2: Recommended HPLC-UV Parameters

Parameter	Recommended Setting	Rationale
Column	C18, 150 mm x 4.6 mm, 5 μ m particle size	The C18 stationary phase provides excellent hydrophobic retention for this moderately polar molecule, making it a versatile and reliable choice. [9]
Mobile Phase	Acetonitrile:Water (60:40 v/v) with 0.1% Formic Acid	The organic/aqueous blend allows for tuning retention, while the acid suppresses the ionization of residual silanols on the column, improving peak shape. [11] [12]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing a good balance of speed and pressure.
Column Temp.	30°C	Maintaining a constant temperature ensures reproducible retention times.
Detection	UV at 272 nm	The substituted benzene ring is expected to have a strong absorbance maximum near this wavelength.
Injection Vol.	10 μ L	A typical injection volume for analytical HPLC.

Workflow for Chromatographic Analysis



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Caption: Orthogonal chromatographic workflows for purity and identity.

Spectroscopic Structural Elucidation

Spectroscopic methods provide unambiguous confirmation of the molecular structure. NMR spectroscopy maps the carbon-hydrogen framework, while FTIR identifies the functional groups present.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: NMR is the most powerful tool for de novo structure elucidation. ^1H NMR provides information on the electronic environment and connectivity of protons, while ^{13}C NMR reveals the number and type of carbon atoms. For **4-(2-Methylphenoxy)-1-butanol**, the spectra are expected to be distinct and readily interpretable.^[13]

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve ~10-20 mg of the sample in ~0.7 mL of deuterated chloroform (CDCl_3) in a clean NMR tube.^[14] CDCl_3 is a good choice as it is an excellent solvent for this type of molecule and its residual solvent peak does not typically interfere with analyte signals.^[15]
- Data Acquisition: Acquire ^1H and ^{13}C spectra on a standard NMR spectrometer (e.g., 400 MHz).

Predicted ^1H NMR Data (400 MHz, CDCl_3)

Table 3: Predicted ^1H NMR Assignments

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale
~ 7.15	d	1H	Ar-H (ortho to O)	Deshielded by adjacent oxygen.
~ 7.10	t	1H	Ar-H (meta to O)	Standard aromatic region.
~ 6.90	t	1H	Ar-H (para to O)	Standard aromatic region.
~ 6.85	d	1H	Ar-H (ortho to CH ₃)	Standard aromatic region.
~ 4.05	t	2H	-O-CH ₂ -CH ₂ -	Methylene group directly attached to the deshielding phenoxy oxygen.
~ 3.70	t	2H	-CH ₂ -OH	Methylene group attached to the hydroxyl group.
~ 2.25	s	3H	Ar-CH ₃	Methyl group on the aromatic ring.
~ 1.95	m	2H	-O-CH ₂ -CH ₂ -	Methylene group adjacent to the O-CH ₂ group.
~ 1.75	m	2H	-CH ₂ -CH ₂ -OH	Methylene group adjacent to the CH ₂ -OH group.
~ 1.60	br s	1H	-OH	Broad singlet for the exchangeable hydroxyl proton.

Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

Table 4: Predicted ^{13}C NMR Assignments

Chemical Shift (δ) ppm	Assignment	Rationale
~ 156.0	C-O (Aromatic)	Quaternary carbon attached to ether oxygen, highly deshielded.
~ 131.0	C-H (Aromatic)	Aromatic methine carbon.
~ 127.0	C-CH ₃ (Aromatic)	Quaternary aromatic carbon attached to the methyl group.
~ 125.0	C-H (Aromatic)	Aromatic methine carbon.
~ 121.0	C-H (Aromatic)	Aromatic methine carbon.
~ 111.5	C-H (Aromatic)	Aromatic methine carbon, shielded by ortho-oxygen.
~ 67.5	-O-CH ₂ -	Aliphatic carbon attached to ether oxygen.
~ 62.5	-CH ₂ -OH	Aliphatic carbon attached to hydroxyl group.
~ 29.5	-CH ₂ -CH ₂ -OH	Aliphatic methylene carbon.
~ 26.0	-O-CH ₂ -CH ₂ -	Aliphatic methylene carbon.
~ 16.5	Ar-CH ₃	Aromatic methyl carbon.

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR is a rapid and simple technique for confirming the presence of key functional groups. For this molecule, the most characteristic signals will be the O-H stretch from the alcohol and the C-O stretches from the ether and alcohol moieties.[\[16\]](#)

Experimental Protocol: FTIR Analysis

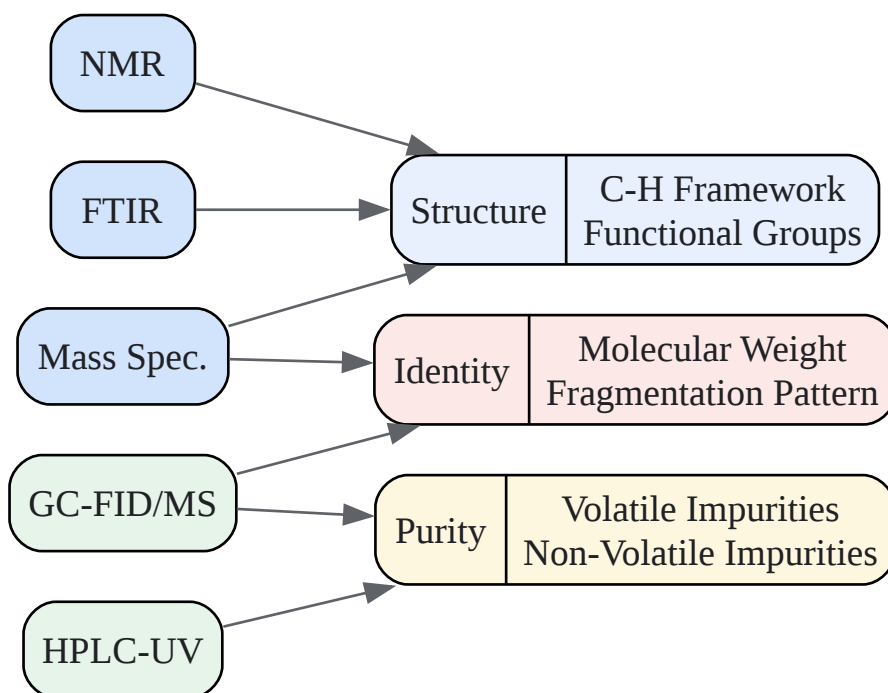
- Sample Preparation: If the sample is a liquid, place one drop of the neat material between two KBr or NaCl salt plates to create a thin film.^[16]
- Data Acquisition: Acquire the spectrum over the range of 4000-400 cm^{-1} . Collect a background spectrum of the clean salt plates first and subtract it from the sample spectrum.

Predicted FTIR Data

Table 5: Predicted FTIR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group
3600 - 3200	Strong, Broad	O-H Stretch	Alcohol
3100 - 3000	Medium	C-H Stretch	Aromatic
2950 - 2850	Strong	C-H Stretch	Aliphatic (CH_2)
1600, 1495	Medium-Strong	C=C Stretch	Aromatic Ring
1240	Strong	C-O Stretch	Aryl-Alkyl Ether
1050	Strong	C-O Stretch	Primary Alcohol

Analytical Information Matrix



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Caption: Relationship between techniques and the analytical data they provide.

Mass Spectrometry: Identity and Fragmentation

Expertise & Experience: As a standalone technique or coupled with chromatography, MS provides the molecular weight and fragmentation pattern, which is crucial for identity confirmation. Electron ionization (EI) will cause predictable fragmentation of the molecule.

Predicted Mass Spectrometry Data (Electron Ionization)

Table 6: Predicted Key Mass Fragments

m/z Value	Proposed Fragment	Rationale
180	$[C_{11}H_{16}O_2]^+$	Molecular Ion Peak (M^+)
162	$[M - H_2O]^+$	Loss of water from the alcohol, a common fragmentation for alcohols. [17]
121	$[C_7H_7O]^+$	Cleavage of the ether bond, resulting in the methylphenoxide radical cation.
107	$[C_7H_7O]^+$	Cleavage alpha to the ether oxygen, resulting in the methylphenoxy cation.
91	$[C_7H_7]^+$	Tropylium ion, a common fragment from substituted benzene rings.
71	$[C_4H_7O]^+$	Cleavage of the ether bond, resulting in the butanol-derived cation.

Conclusion

The analytical characterization of **4-(2-Methylphenoxy)-1-butanol** requires an integrated approach. The chromatographic methods (GC and HPLC) are essential for assessing purity, while the spectroscopic techniques (NMR, FTIR, and MS) provide an unambiguous confirmation of its chemical structure. By employing the protocols detailed in this guide, researchers can generate a comprehensive and reliable data package, ensuring the quality and integrity of this valuable chemical intermediate for its intended application in research and development.

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